

Application Note: (S)-2-Fluoro-1-phenylethanolamine in CNS Agent Synthesis

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Compound of Interest

Compound Name:	(S)-2-Fluoro-1-phenylethanolamine hydrochloride
CAS No.:	886216-59-7
Cat. No.:	B2727409

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Executive Summary: The Fluorine Advantage in Neuropharmacology

(S)-2-Fluoro-1-phenylethanolamine is a high-value chiral synthon for the development of Central Nervous System (CNS) agents. In the landscape of modern medicinal chemistry, this molecule represents more than a simple building block; it is a physicochemical modulator.

The incorporation of a fluorine atom at the

-position relative to the amine functionality serves three critical design objectives:

- **pKa Modulation:** The electron-withdrawing nature of fluorine lowers the pKa of the adjacent amine (typically by 1–1.5 units), increasing the fraction of non-ionized drug at physiological pH. This directly enhances blood-brain barrier (BBB) permeability.
- **Metabolic Blockade:** Fluorine acts as a bioisostere for hydrogen but blocks Cytochrome P450-mediated oxidation at the

-carbon, a common metabolic soft spot in phenethylamine derivatives.

- Conformational Biasing: The gauche effect (preference of the C-F and C-N bonds to be gauche to each other) locks the ethyl chain into specific conformations, potentially increasing binding affinity for targets like MAO-B, TAAR1, or monoamine transporters.

Chemical Profile & Strategic Utility

Property	Data / Description	Relevance to CNS Design
IUPAC Name	(1S)-2-Fluoro-1-phenylethanamine	Stereospecific pharmacophore
CAS Number	886216-59-7	Unique identifier for sourcing
Molecular Weight	139.17 g/mol	Low MW ideal for Fragment-Based Drug Design (FBDD)
Chirality	(S)-Enantiomer	Matches the stereochemistry of many bioactive neurotransmitters (e.g., amphetamine scaffold)
pKa (Predicted)	~8.8 - 9.0	Lower than non-fluorinated analog (~9.8), improving lipophilicity ()

Mechanism of Action: The -Fluorine Effect

The strategic value lies in the modulation of amine basicity.^{[1][2]} Standard phenethylamines are highly basic ($pK_a > 9.5$), meaning they are >99% protonated at physiological pH (7.4). While the cation is often the active species for transporter binding, the neutral species is required for membrane crossing.

By introducing the

-fluorine, we shift the equilibrium:

The inductive effect (

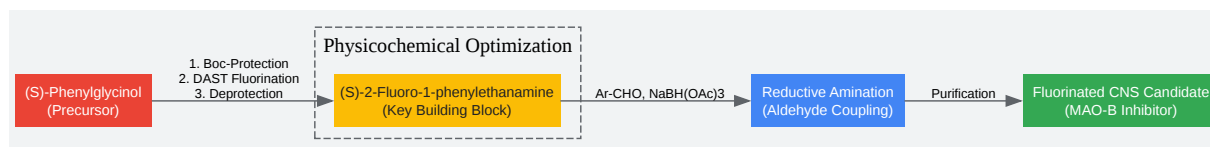
) of fluorine destabilizes the ammonium cation, pushing the equilibrium to the right (lower pKa). This results in a higher concentration of the lipophilic free base available to cross the BBB via passive diffusion.

Application Case Study: Synthesis of Fluorinated MAO-B Inhibitors

Context: Monoamine Oxidase B (MAO-B) inhibitors are critical for Parkinson's disease management. First-generation agents (e.g., Selegiline) suffer from metabolic instability and amphetamine-like metabolites. Strategy: Use (S)-2-Fluoro-1-phenylethanamine to synthesize a fluorinated analog of a Rasagiline/Safinamide hybrid. The fluorine prevents metabolic dealkylation at the ethyl chain and reduces basicity to minimize lysosomal trapping.

Diagram 1: Retrosynthetic Analysis & Workflow

The following diagram illustrates the logical flow from the chiral building block to a functionalized CNS candidate.



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Caption: Workflow for converting the amino-alcohol precursor into the fluorinated CNS candidate via the key amine intermediate.

Experimental Protocols

Protocol A: Synthesis of (S)-2-Fluoro-1-phenylethanamine Hydrochloride

Note: While commercially available, in-house synthesis ensures enantiomeric purity and allows for isotopic labeling if required.

Prerequisites:

- (S)-2-Phenylglycinol (CAS: 20989-17-7)
- Di-tert-butyl dicarbonate (
)
- Diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®
- Anhydrous Dichloromethane (DCM)

Step 1: N-Boc Protection

- Dissolve (S)-2-phenylglycinol (10.0 g, 73 mmol) in DCM (150 mL).
- Add Triethylamine (1.2 eq) and cool to 0°C.
- Add
 (1.1 eq) portion-wise. Stir at RT for 4 hours.
- Validation: TLC (Hexane/EtOAc 1:1) should show consumption of starting material.[3]
- Wash with 1M HCl, brine, dry over
 , and concentrate. Yield: ~95% (White solid).

Step 2: Deoxyfluorination (The Critical Step) Safety Alert: DAST can release HF and is thermally unstable. Perform behind a blast shield.

- Dissolve N-Boc-(S)-phenylglycinol (5.0 g) in anhydrous DCM (100 mL) in a plastic (HDPE) or Teflon reaction vessel.
- Cool to -78°C (Dry ice/Acetone bath). Strict temperature control prevents aziridinium formation which leads to rearrangement.
- Add DAST (1.5 eq) dropwise via syringe over 20 minutes.

- Allow to warm to RT slowly overnight.
- Quench: Pour reaction mixture carefully into saturated (aq) at 0°C. Evolution of will be vigorous.
- Extract with DCM, dry, and purify via Flash Chromatography (0-10% EtOAc in Hexanes).
- Product: N-Boc-(S)-2-fluoro-1-phenylethanamine.

Step 3: Deprotection

- Dissolve the fluorinated intermediate in 4M HCl in Dioxane (50 mL).
- Stir at RT for 2 hours. Precipitate forms.^[4]
- Filter the white solid and wash with cold ether.
- Final Yield: (S)-2-Fluoro-1-phenylethanamine HCl salt.

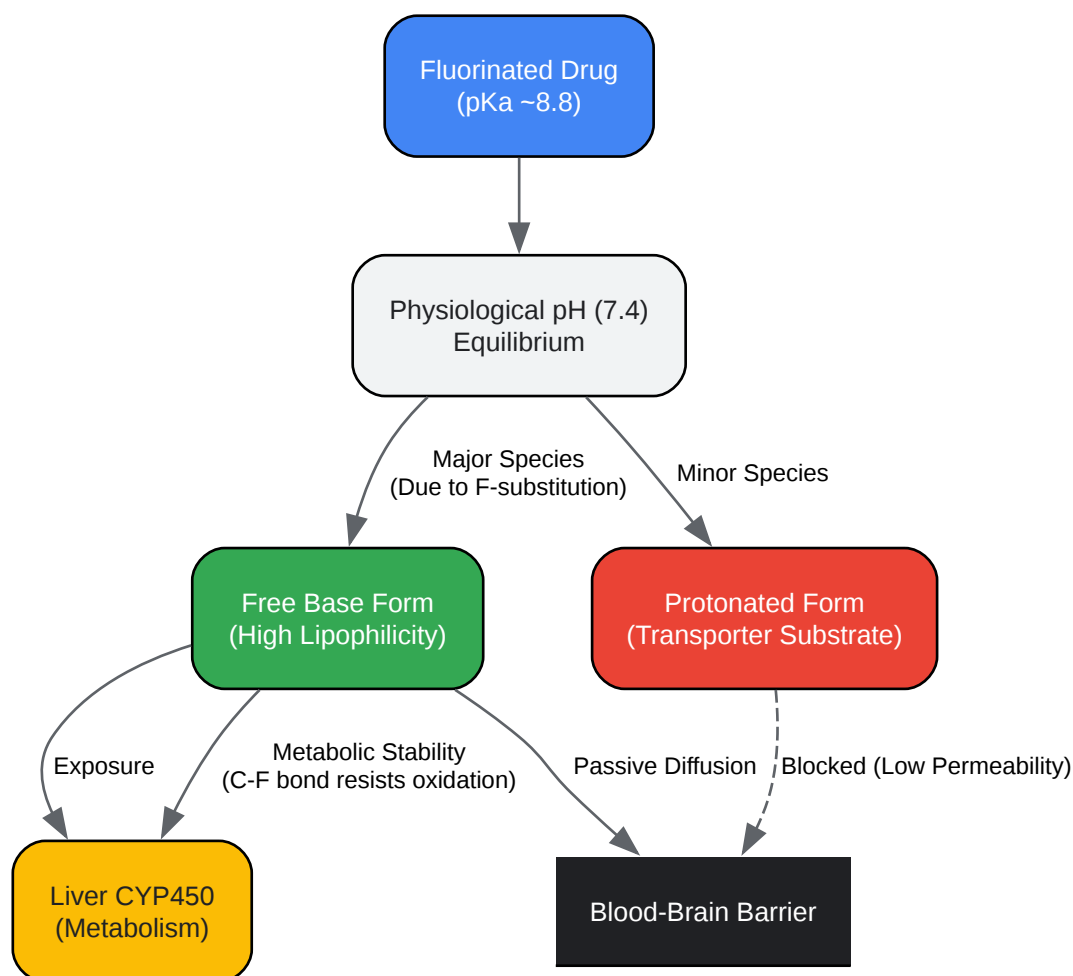
Protocol B: Enantiomeric Excess (ee) Determination

To ensure the "S" configuration was maintained and no racemization occurred during fluorination:

- Column: Chiralcel OD-H or AD-H.
- Mobile Phase: Hexane:Isopropanol (90:10) with 0.1% Diethylamine.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Acceptance Criteria: >98% ee required for CNS applications.

Mechanism & Pathway Visualization

Understanding why this molecule works requires visualizing the interaction between the fluorinated moiety and the biological environment.



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Caption: Mechanistic impact of fluorine substitution on BBB penetration and metabolic stability.

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